

Protocols for Studying Leptocarpin Acetate in Cancer Cell Lines: Application Notes

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Compound of Interest

Compound Name: *Leptocarpin acetate*

Cat. No.: *B15596957*

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Introduction

Leptocarpin acetate, a sesquiterpene lactone derived from the plant *Leptocarpha rivularis*, has demonstrated significant cytotoxic and apoptotic effects against various cancer cell lines. This document provides a comprehensive overview of the established protocols to investigate the anticancer mechanisms of **Leptocarpin acetate**, with a focus on its impact on cell viability, apoptosis, and key signaling pathways. The following application notes and detailed experimental procedures are intended to guide researchers in the systematic evaluation of **Leptocarpin acetate**'s therapeutic potential.

Data Presentation

Table 1: Cytotoxicity of Leptocarpin (LTC) in Human Cancer Cell Lines

The following table summarizes the 50% inhibitory concentration (IC₅₀) values of Leptocarpin (LTC) across a range of human cancer cell lines, providing a comparative measure of its cytotoxic potency.

Cell Line	Cancer Type	IC50 (μM)
DU-145	Prostate Cancer	2.0 ± 0.8
PC-3	Prostate Cancer	4.5 ± 0.9
HT-29	Colon Adenocarcinoma	7.0 ± 1.2
MCF-7	Breast Adenocarcinoma	3.5 ± 0.7
MDA-MB-231	Breast Adenocarcinoma	5.2 ± 1.1
SK-Hep-1	Liver Adenocarcinoma	Not specified
HeLa	Cervical Cancer	Not specified
AGS	Gastric Adenocarcinoma	Not specified
MKN-45	Gastric Adenocarcinoma	Not specified
MG63	Osteosarcoma	23.533

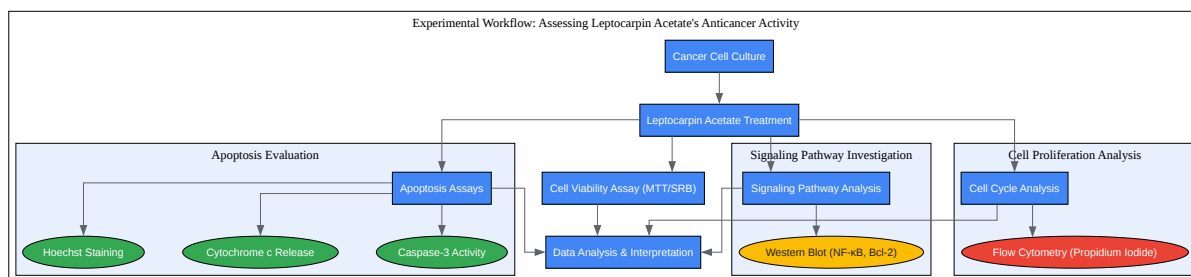
Note: Data for SK-Hep-1, HeLa, AGS, and MKN-45 cells indicate cytotoxic effects, but specific IC50 values for **Leptocarpin acetate** were not detailed in the reviewed literature. The IC50 for MG63 cells was determined for Leptocarpin (LTC)[[1](#)].

Table 2: Apoptotic Effects of Leptocarpin (LTC)

This table quantifies the induction of apoptosis in different cancer cell lines following treatment with Leptocarpin (LTC), as measured by the percentage of cells exhibiting condensed and/or fragmented nuclei.

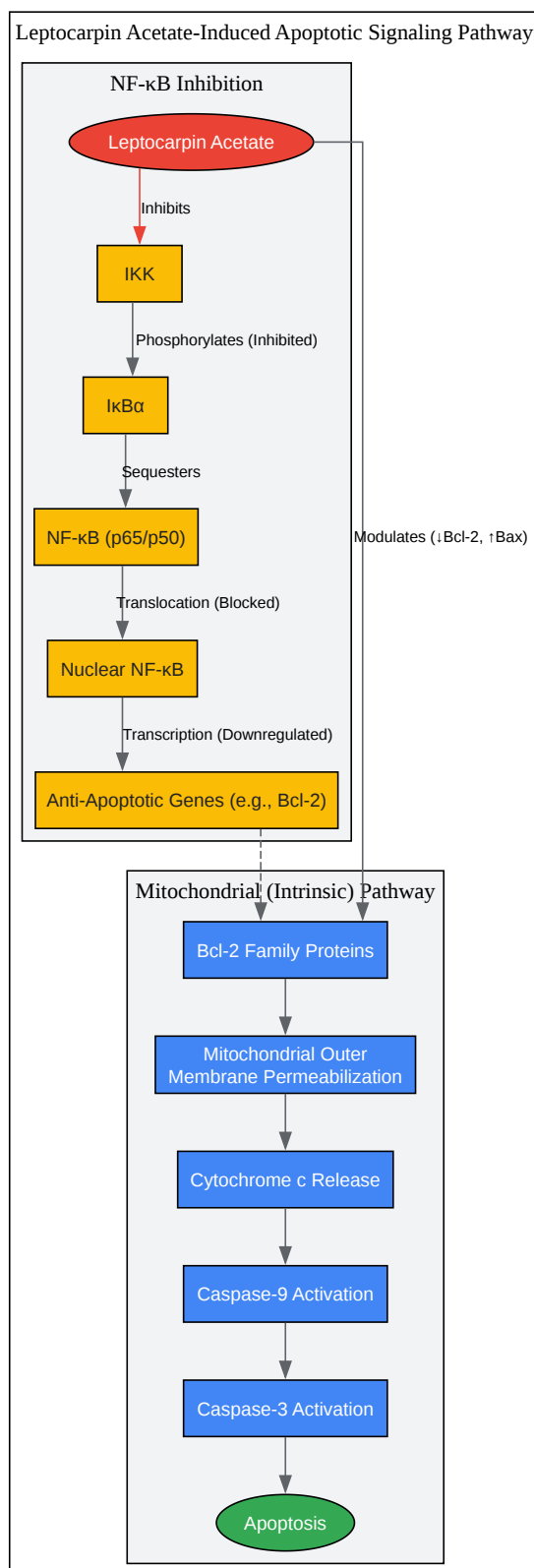
Cell Line	Treatment Concentration (μM)	Treatment Duration (hours)	% of Apoptotic Cells
PC-3	7	48	~40%
PC-3	25	48	~65%
HT-29	7	48	~35%
HT-29	25	48	~60%
HDF (Human Dermal Fibroblasts)	7	48	~10%
HDF (Human Dermal Fibroblasts)	25	48	~20%

Mandatory Visualizations



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Caption: Workflow for investigating the anticancer effects of **Leptocarpin acetate**.



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References

- 1. mpbio.com [mpbio.com]
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